

# Spectroscopic data for Macedonoside A (NMR, MS)

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Compound of Interest		
Compound Name:	Macedonoside A	
Cat. No.:	B12394775	Get Quote

An in-depth analysis of the spectroscopic data for **Macedonoside A**, a significant triterpenoid saponin, is presented for researchers, scientists, and professionals in drug development. This guide provides a comprehensive overview of its structural elucidation through Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS), complete with detailed experimental protocols and tabulated data for ease of reference.

#### **Spectroscopic Data of Macedonoside A**

**Macedonoside A** was first isolated from the overground parts of Lysimachia macedonica. Its structure was determined as  $(3\beta,20\alpha,21\alpha)$ -20-Carboxy-21-hydroxy-11-oxo-30-norolean-12-en-3-yl 2-O-β-D-glucopyranuronosyl-β-D-glucopyranosiduronic acid. The empirical formula has been established as C<sub>42</sub>H<sub>62</sub>O<sub>17</sub>.

#### Mass Spectrometry (MS) Data

High-resolution mass spectrometry (HR-MS) provides crucial information for the determination of the molecular formula of **Macedonoside A**.

Table 1: Mass Spectrometry Data for Macedonoside A

lon	Observed m/z	Calculated m/z	Molecular Formula
[M-H] <sup>-</sup>	837.3918	837.3909	C42H61O17



#### **Nuclear Magnetic Resonance (NMR) Data**

The structural backbone and the nature and attachment of the sugar moieties of **Macedonoside A** were elucidated using <sup>1</sup>H and <sup>13</sup>C NMR spectroscopy. The assignments were confirmed by two-dimensional NMR techniques.

Table 2: <sup>13</sup>C NMR Spectroscopic Data for **Macedonoside A** (Aglycone and Sugar Moieties)



Position	δc (ppm)	Position	δc (ppm)
Aglycone	Glucuronic Acid I		
1	38.6	1'	104.2
2	26.5	2'	82.9
3	89.0	3'	75.8
4	39.2	4'	72.0
5	55.4	5'	76.5
6	18.2	6'	170.8
7	32.9	Glucuronic Acid II	
8	40.0	1"	104.7
9	47.9	2"	74.6
10	36.8	3"	76.2
11	200.1	4"	72.5
12	128.4	5"	76.8
13	169.8	6"	170.8
14	45.2		
15	28.4		
16	23.5		
17	48.5		
18	41.5		
19	46.1		
20	89.8		
21	72.8		
22	37.2		



23	28.0
24	16.6
25	16.4
26	18.6
27	23.4
28	28.8
29	26.9
30-COOH	178.2

Table 3: <sup>1</sup>H NMR Spectroscopic Data for **Macedonoside A** (Aglycone and Sugar Moieties)

Position	δΗ (ppm, J in Hz)	Position	δΗ (ppm, J in Hz)
Aglycone	Glucuronic Acid I		
3	3.22 (dd, 11.5, 4.5)	1'	4.40 (d, 7.8)
12	5.68 (s)	2'	3.55 (m)
21	4.15 (d, 9.5)	3'	3.60 (m)
Methyl Protons	4'	3.62 (m)	
23	1.14 (s)	5'	3.75 (d, 9.5)
24	0.82 (s)	Glucuronic Acid II	
25	0.88 (s)	1"	4.55 (d, 7.5)
26	1.18 (s)	2"	3.40 (m)
27	1.35 (s)	3"	3.50 (m)
28	1.25 (s)	4"	3.52 (m)
29	1.05 (s)	5"	3.70 (d, 9.5)



## **Experimental Protocols Extraction and Isolation**

The air-dried overground parts of Lysimachia macedonica were extracted with 70% ethanol. The resulting extract was concentrated and partitioned successively with n-butanol. The n-butanol extract was subjected to column chromatography on silica gel, followed by preparative high-performance liquid chromatography (HPLC) to yield pure **Macedonoside A**.

#### **Mass Spectrometry**

Mass spectra were recorded on a high-resolution electrospray ionization (HR-ESI) mass spectrometer in the negative ion mode. The sample was dissolved in methanol and infused into the ESI source.

#### **Nuclear Magnetic Resonance Spectroscopy**

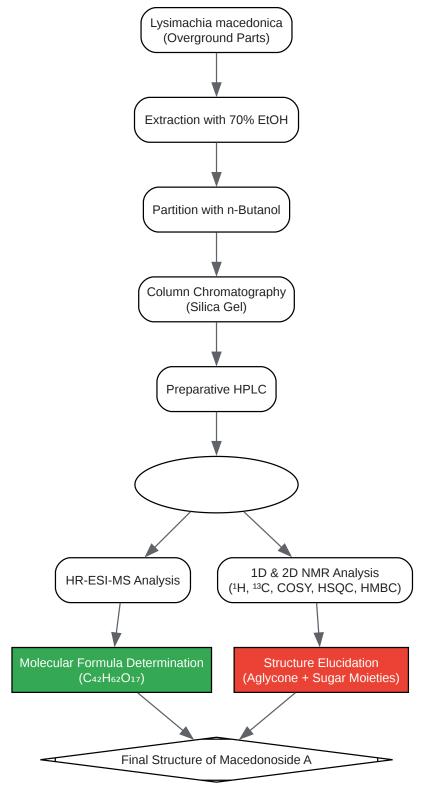
NMR spectra were recorded on a Bruker spectrometer operating at 500 MHz for <sup>1</sup>H and 125 MHz for <sup>13</sup>C. The sample was dissolved in pyridine-d<sub>5</sub>. Chemical shifts are reported in ppm relative to the solvent signals. Standard 1D and 2D NMR experiments (COSY, HSQC, HMBC) were performed to establish the structure.

### **Logical Relationships in Structural Elucidation**

The following diagram illustrates the workflow for the structural elucidation of **Macedonoside A**, starting from the raw plant material to the final identified chemical structure.



#### Workflow for the Structural Elucidation of Macedonoside A



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